

Application Notes and Protocols: Re 80 Treatment for Cell Differentiation Assays

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Compound of Interest

Compound Name: **Re 80**

Cat. No.: **B1679242**

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Introduction

Re 80 is a synthetic retinobenzoic acid derivative that has demonstrated potential as an inducer of cell differentiation, particularly in epidermal cells. As a retinoid, **Re 80** is believed to exert its effects through the nuclear retinoic acid receptors (RARs) and retinoid X receptors (RXRs), which are ligand-activated transcription factors that regulate the expression of a wide array of genes involved in cell growth, differentiation, and apoptosis.^{[1][2]} These application notes provide a comprehensive overview of the use of **Re 80** in cell differentiation assays, including its mechanism of action, protocols for experimental setups, and data presentation.

Mechanism of Action

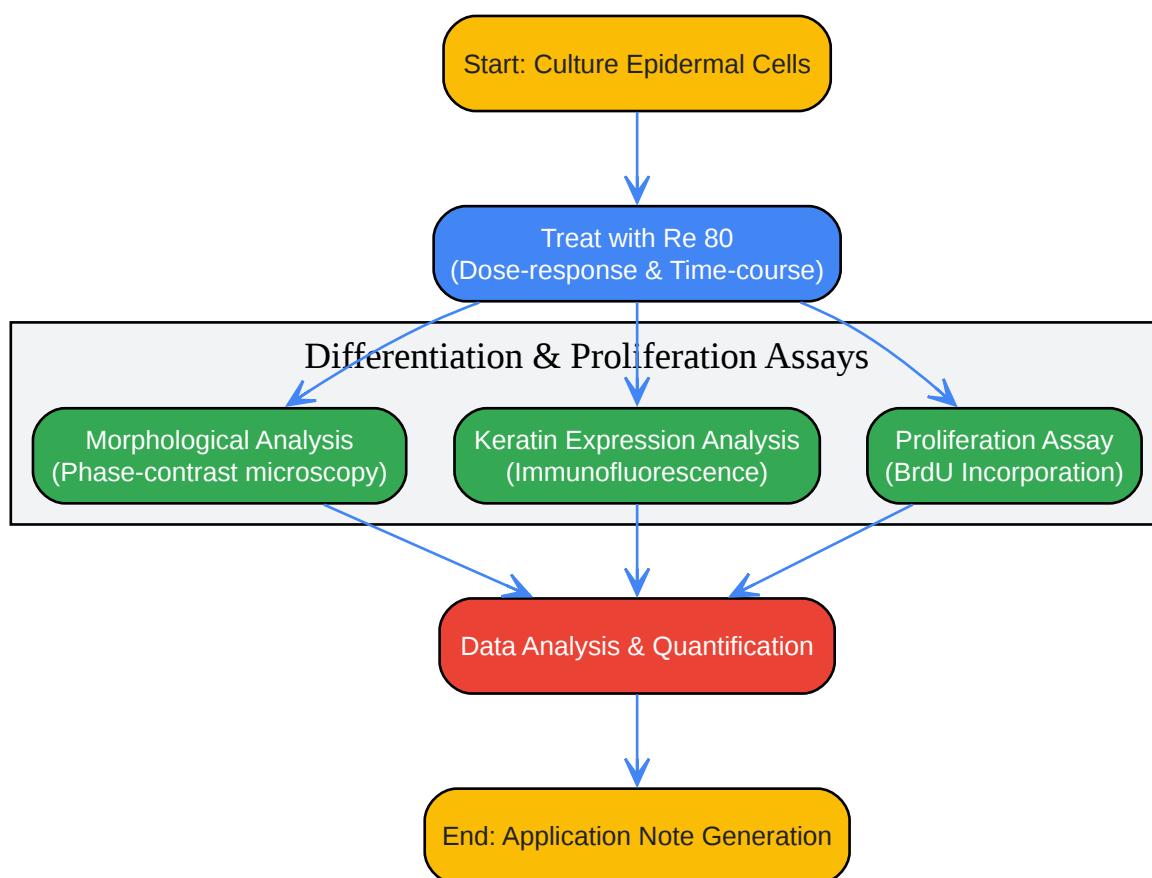
Re 80, like other retinoids, modulates gene expression by binding to RARs. Upon ligand binding, the RAR forms a heterodimer with an RXR. This complex then binds to specific DNA sequences known as retinoic acid response elements (RAREs) in the promoter regions of target genes, thereby activating or repressing their transcription.^{[1][2]}

In the context of epidermal differentiation, **Re 80** has been shown to induce morphological changes characteristic of differentiation in epidermal tumor cell colonies.^[3] A key mechanism identified is the modulation of keratin expression, specifically the induction of keratin 13 (K13), a marker for internal stratified epithelia, and the inhibition of keratin 1 (K1), a marker associated with epidermal keratinization. This shift in keratin expression is indicative of a change in the

differentiation program of the cells. The induction of K13 has been correlated with a terminal differentiation pathway, as cells expressing K13 were found to not incorporate bromodeoxyuridine (BrdU), a marker for DNA synthesis and cell proliferation.

Signaling Pathway

The signaling pathway for **Re 80** is presumed to follow the canonical retinoid signaling cascade. The lipophilic nature of **Re 80** allows it to cross the cell membrane and enter the nucleus, where it binds to RARs. The activated RAR/RXR heterodimer then recruits co-activator or co-repressor proteins to regulate the transcription of target genes. Downstream targets in epidermal cells include the genes for K1 and K13.



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